Application Notes and Protocols for TCO-PEG2-acid in Nanoparticle Functionalization

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Compound of Interest

Compound Name:	*TCO-PEG2-acid*
Cat. No.:	*B13789978*

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Introduction

TCO-PEG2-acid is a bifunctional linker molecule designed for the versatile and efficient functionalization of nanoparticles. It incorporates a trans-cyclooctene (TCO) group, a hydrophilic 2-unit polyethylene glycol (PEG) spacer, and a terminal carboxylic acid. This unique structure enables a two-step conjugation strategy:

- Nanoparticle Conjugation: The terminal carboxylic acid allows for the covalent attachment of the linker to amine-functionalized nanoparticles via robust and well-established EDC/NHS (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide / N-hydroxysuccinimide) chemistry. The PEG spacer enhances the water solubility and biocompatibility of the resulting nanoparticles, reducing non-specific protein binding and improving their in vivo circulation time.

- Bioorthogonal "Click" Chemistry: The exposed TCO group is a highly reactive dienophile that readily participates in an inverse-electron-demand Diels-Alder (IEDDA) cycloaddition with a tetrazine-modified molecule.[1][2] This "click" reaction is exceptionally fast, highly specific, and proceeds efficiently under physiological conditions without the need for a catalyst, making it ideal for in vivo applications.[2][3]

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These application notes provide detailed protocols for the functionalization of nanoparticles with **TCO-PEG2-acid** and their subsequent characterization.

Data Presentation

Table 1: Physicochemical Properties of TCO-PEG2-acid

Property	Value
Molecular Weight	~329.39 g/mol
Purity	>95%
Solubility	DMSO, DMF, DCM
Storage	Store at -20°C, desiccated and protected from light. TCO compounds are not recommended for long-term storage due to potential isomerization. [3]

Table 2: Reaction Kinetics of TCO with Various Tetrazines in Aqueous Buffer

The following table provides second-order rate constants for the reaction of trans-cyclooctene (TCO) with different tetrazine derivatives in phosphate-buffered saline (PBS) at 37°C. This data highlights the rapid nature of the TCO-tetrazine ligation.

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Tetrazine Derivative	Second-Order Rate Constant (k_2) ($M^{-1}s^{-1}$)	Reference
3-phenyl-6-((4-(1,2,4,5-tetrazin-3-yl)benzyl)oxy)pyridazine	73,000	[4]
3-(4-(pyrimidin-2-yl)phenyl)-1,2,4,5-tetrazine	39,000	[4]
3-phenyl-1,2,4,5-tetrazine	1,100	[4]
3,6-di(pyridin-2-yl)-1,2,4,5-tetrazine	3,300	[5]
3-methyl-6-phenyl-1,2,4,5-tetrazine	2,000	[5]

Table 3: Expected Characterization Data for Nanoparticles Before and After **TCO-PEG2-acid** Functionalization (Illustrative Example: 50 nm Amine-Functionalized Gold Nanoparticles)

This table provides an example of the expected changes in key nanoparticle characteristics after successful functionalization with **TCO-PEG2-acid**. Actual values may vary depending on the nanoparticle type, size, and surface chemistry.

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Parameter	Before Functionalization (Amine-AuNP)	After Functionalization (TCO-PEG2-AuNP)	Technique
Hydrodynamic Diameter (Z-average)	~55 nm	~65-75 nm	Dynamic Light Scattering (DLS)
Polydispersity Index (PDI)	< 0.2	< 0.25	Dynamic Light Scattering (DLS)
Zeta Potential (pH 7.4)	+20 to +30 mV	-10 to -20 mV	Zeta Potential Measurement
Surface Plasmon Resonance (SPR) Peak	~530 nm	~532-535 nm (slight red-shift)	UV-Vis Spectroscopy

Experimental Protocols

Protocol 1: Functionalization of Amine-Modified Nanoparticles with **TCO-PEG2-acid** via EDC/NHS Chemistry

This protocol describes the covalent attachment of **TCO-PEG2-acid** to nanoparticles with primary amine groups on their surface (e.g., amine-functionalized gold nanoparticles, iron oxide nanoparticles, or silica nanoparticles).

Materials:

- Amine-functionalized nanoparticles (e.g., 1 mg/mL in water or appropriate buffer)
- **TCO-PEG2-acid**
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC)
- N-Hydroxysuccinimide (NHS) or N-hydroxysulfosuccinimide (sulfo-NHS)
- Activation Buffer: 0.1 M MES buffer (2-(N-morpholino)ethanesulfonic acid), pH 6.0

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- Coupling Buffer: Phosphate-buffered saline (PBS), pH 7.4
- Quenching Buffer: 1 M Tris-HCl, pH 8.0, or 1 M Glycine
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- Centrifuge and appropriate centrifuge tubes
- Orbital shaker or rotator

Procedure:

- Prepare **TCO-PEG2-acid** Stock Solution: Immediately before use, dissolve **TCO-PEG2-acid** in anhydrous DMF or DMSO to a concentration of 10 mg/mL.
- Activate **TCO-PEG2-acid**: a. In a microcentrifuge tube, add a 10-50 fold molar excess of **TCO-PEG2-acid** (relative to the estimated number of amine groups on the nanoparticles) to the Activation Buffer. b. Add a 1.5-fold molar excess of EDC and a 1.5-fold molar excess of NHS (or sulfo-NHS for aqueous reactions) over the **TCO-PEG2-acid**. c. Gently vortex the mixture and incubate at room temperature for 15-30 minutes to activate the carboxylic acid group of the **TCO-PEG2-acid**.[6][7]
- Conjugation to Nanoparticles: a. Centrifuge the amine-functionalized nanoparticles at a speed and time appropriate for their size and density to form a pellet. Carefully remove the supernatant. b. Resuspend the nanoparticle pellet in the Coupling Buffer. c. Add the activated **TCO-PEG2-acid** solution to the nanoparticle suspension. d. Incubate the reaction mixture for 2-4 hours at room temperature, or overnight at 4°C, with gentle shaking or rotation.[8]
- Quench the Reaction: Add the Quenching Buffer to a final concentration of 50-100 mM to quench any unreacted NHS-activated **TCO-PEG2-acid**. Incubate for 15-30 minutes at room temperature.
- Purification: a. Centrifuge the functionalized nanoparticles to pellet them. b. Carefully remove the supernatant containing unreacted reagents. c. Resuspend the nanoparticle pellet in fresh Coupling Buffer. d. Repeat the centrifugation and resuspension steps at least two more times to ensure the complete removal of any non-covalently bound molecules.

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- Final Resuspension and Storage: After the final wash, resuspend the **TCO-PEG2-acid** functionalized nanoparticles in the desired buffer (e.g., PBS) for storage at 4°C. For long-term storage, consider sterile filtration and storage in a sterile container.

Protocol 2: Characterization of TCO-PEG2-acid Functionalized Nanoparticles

This protocol outlines the key techniques to confirm the successful functionalization of nanoparticles with **TCO-PEG2-acid**.

1. Dynamic Light Scattering (DLS) and Zeta Potential:

- Objective: To determine the change in hydrodynamic diameter and surface charge of the nanoparticles after functionalization.
- Procedure:
  - Dilute a small aliquot of the nanoparticle suspension (both before and after functionalization) in an appropriate buffer (e.g., 10 mM NaCl or PBS) to a suitable concentration for DLS and zeta potential measurements.
  - Measure the hydrodynamic diameter (Z-average) and polydispersity index (PDI) using DLS. A successful functionalization should result in an increase in the hydrodynamic diameter due to the addition of the PEG linker.
  - Measure the zeta potential. A successful conjugation of the negatively charged **TCO-PEG2-acid** to positively charged amine-functionalized nanoparticles will result in a significant shift of the zeta potential towards a more negative value.[9]

2. UV-Vis Spectroscopy (for Gold Nanoparticles):

- Objective: To observe the shift in the surface plasmon resonance (SPR) peak of gold nanoparticles.
- Procedure:

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- Acquire the UV-Vis spectrum of the gold nanoparticle solution before and after functionalization.
- A successful coating with **TCO-PEG2-acid** will typically cause a slight red-shift (2-5 nm) in the SPR peak due to the change in the local refractive index at the nanoparticle surface.[9]

3. Fourier-Transform Infrared Spectroscopy (FTIR):

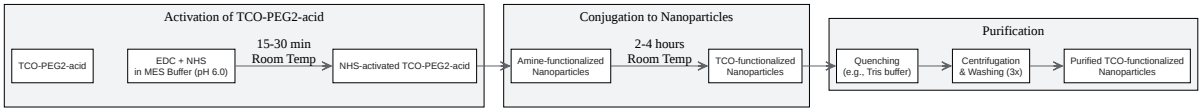
- Objective: To identify the presence of characteristic chemical bonds from the **TCO-PEG2-acid** on the nanoparticle surface.
- Procedure:
  - Prepare samples of the unfunctionalized and functionalized nanoparticles for FTIR analysis (e.g., by drying a concentrated solution).
  - Acquire the FTIR spectra. Look for the appearance of new peaks corresponding to the amide bond formed (~1650 cm^{-1}) and potentially characteristic peaks from the PEG and TCO moieties.

4. Functional Assay: Reaction with a Tetrazine-Fluorophore:

- Objective: To confirm the presence of reactive TCO groups on the nanoparticle surface.
- Procedure:
  - To a solution of the **TCO-PEG2-acid** functionalized nanoparticles, add a molar excess of a tetrazine-conjugated fluorophore.
  - Incubate the mixture at room temperature for 30-60 minutes.
  - Purify the nanoparticles by centrifugation to remove the unreacted fluorophore.
  - Measure the fluorescence of the nanoparticle solution. A significant increase in fluorescence compared to a control (nanoparticles without TCO or without the addition of the tetrazine-fluorophore) confirms the successful conjugation and reactivity of the TCO groups.

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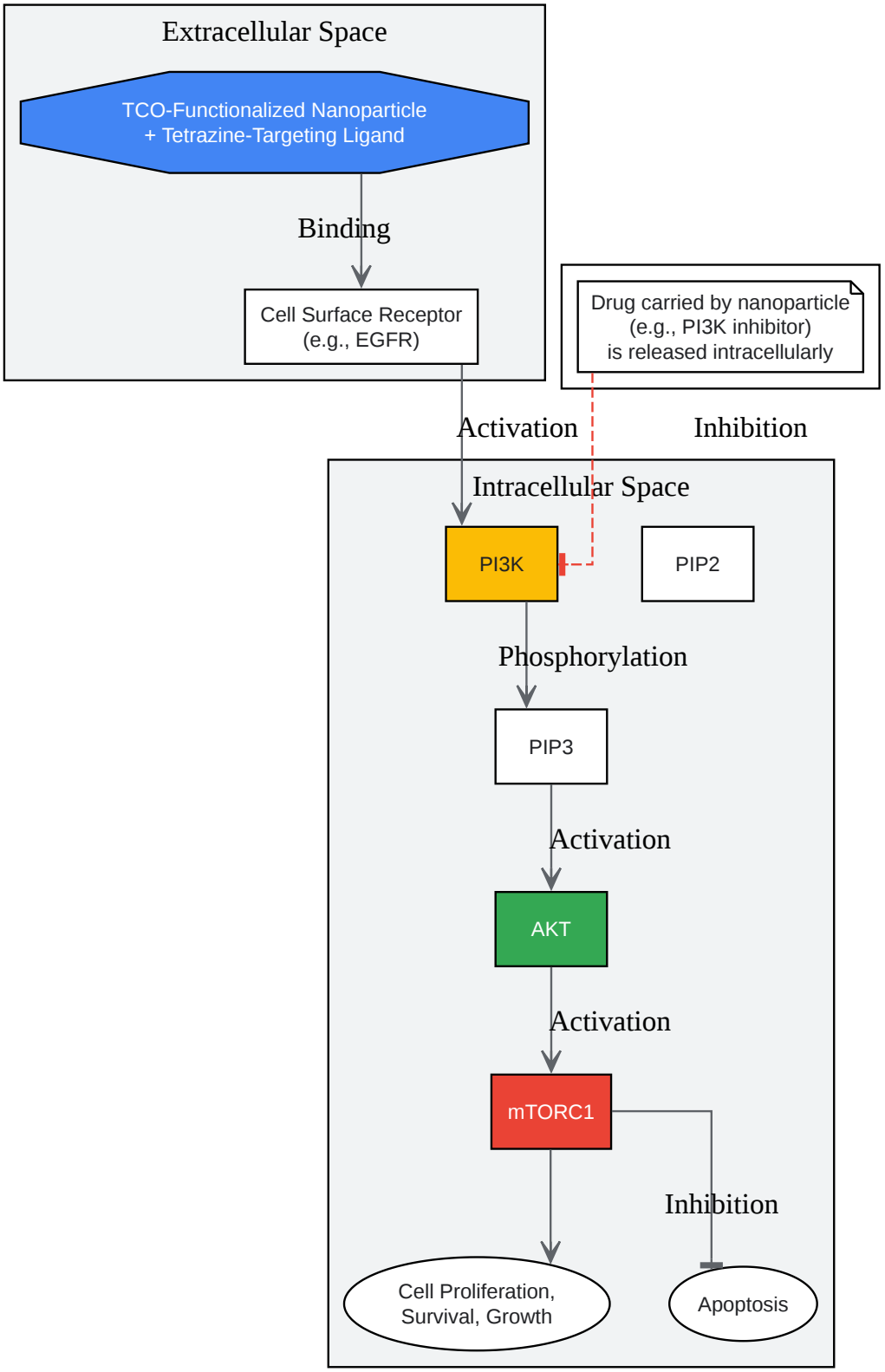
Mandatory Visualization



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Caption: Workflow for functionalizing amine-nanoparticles with **TCO-PEG2-acid**.

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Caption: PI3K/AKT/mTOR pathway and nanoparticle-mediated drug delivery.

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